

Enhancing Methiozolin Efficacy: Application Notes and Protocols for Adjuvant Use

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Compound of Interest

Compound Name: *Methiozolin*

Cat. No.: *B1249797*

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These application notes provide a comprehensive overview of strategies to enhance the uptake and efficacy of **methiozolin**, a selective herbicide for the control of annual bluegrass (*Poa annua*) in turfgrass. While research on traditional adjuvants like surfactants and crop oil concentrates in combination with **methiozolin** is limited, existing studies have demonstrated the significant impact of tank-mixing with certain fertilizers, which can be considered as adjuvant-like partners in this context.

Introduction to Methiozolin and its Mechanism of Action

Methiozolin is a systemic herbicide belonging to the isoxazoline chemical family.^[1] It is classified as a WSSA (Weed Science Society of America) Group 30 herbicide, acting as a tyrosine aminotransferase (TAT) inhibitor.^[2] This inhibition disrupts the biosynthesis of plastoquinone, which is essential for cell wall biosynthesis, leading to the slow death of the target weed.^{[1][2]}

The primary route of uptake for **methiozolin** is through the roots, with subsequent acropetal (upward) translocation to the shoots.^{[1][3][4]} Foliar absorption can occur, but it is the root exposure that is critical for effective control of *Poa annua*.^{[1][3]} Consequently, practices that enhance the movement of **methiozolin** into the soil, such as post-application irrigation, are recommended to optimize its herbicidal activity.^{[2][4]}

Adjuvant-like Effects of Fertilizer Tank-Mixtures

Studies have investigated the influence of tank-mixing **methiozolin** with ammonium sulfate and iron sulfate on its efficacy and the safety of desirable turfgrass species like creeping bentgrass.

Ammonium Sulfate

Ammonium sulfate is known to enhance the activity of some herbicides, particularly weak acid herbicides, by overcoming antagonism from hard water cations and increasing absorption and translocation.[5] However, since **methiozolin** is not a weak acid herbicide, the addition of ammonium sulfate did not consistently increase its efficacy in controlling annual bluegrass.[5]

Interestingly, tank-mixing ammonium sulfate with **methiozolin** has been shown to reduce injury to creeping bentgrass at higher application rates.[5] This safening effect can be beneficial when higher doses of **methiozolin** are required for effective weed control.

Iron Sulfate

The inclusion of iron sulfate in a tank-mix with **methiozolin** has shown variable but sometimes positive effects on the control of annual bluegrass.[5] In some instances, the addition of iron sulfate significantly increased the control of Poa annua at lower rates of **methiozolin**.[5] Furthermore, iron sulfate can help to mask any potential discoloration or injury to the desired turfgrass, improving its overall quality and color.[5]

Data Presentation: Effects of Tank-Mixtures on Methiozolin Efficacy

The following tables summarize the quantitative data from field studies on the effects of ammonium sulfate and iron sulfate as tank-mix partners with **methiozolin**.

Table 1: Effect of Ammonium Sulfate on Creeping Bentgrass Injury from **Methiozolin** Application

Methiozolin Rate (kg ai ha ⁻¹)	Ammonium Sulfate	Creeping Bentgrass Injury (%) 8 WAP	Creeping Bentgrass Injury (%) 10 WAP
3.36 (sequential application)	Without	26	38
3.36 (sequential application)	With	8	17

*WAP: Weeks After Treatment Data adapted from a study on annual bluegrass control.[5]

Table 2: Effect of Iron Sulfate on Annual Bluegrass Control with **Methiozolin** (2010/2011 Study)

Methiozolin Rate (kg ai ha ⁻¹)	Iron Sulfate	Annual Bluegrass Control (%)
0.28 (twice)	Without	Not specified
0.28 (twice)	With	Significantly Increased
0.56 (twice)	Without	Not specified
0.56 (twice)	With	Significantly Increased
1.12 (twice)	Without	100
1.12 (twice)	With	Not specified

Data adapted from a study on annual bluegrass control.[5]

Experimental Protocols

The following are generalized protocols based on the methodologies of cited research for evaluating the effects of tank-mix adjuvants on **methiozolin** performance.

Protocol for Evaluating Turfgrass Injury and Weed Control in Field Trials

Objective: To assess the effect of tank-mixing adjuvants (e.g., ammonium sulfate, iron sulfate) on the efficacy of **methiozolin** for annual bluegrass control and the safety to a desired turfgrass species (e.g., creeping bentgrass).

Materials:

- Established turfgrass area with a natural or seeded population of annual bluegrass.
- **Methiozolin** formulation (e.g., PoaCure® SC, 25% **methiozolin**).[\[2\]](#)
- Adjuvant source (e.g., ammonium sulfate, iron sulfate).
- Calibrated research plot sprayer with appropriate nozzles.
- Plot marking equipment (stakes, flags).
- Data collection tools (e.g., visual rating sheets, digital image analysis software).

Procedure:

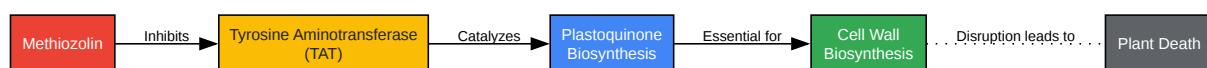
- Plot Establishment: Delineate experimental plots of a uniform size (e.g., 1.5 m x 1.5 m) within the turfgrass area.
- Treatment Preparation: Prepare the spray solutions for each treatment by adding the required amount of **methiozolin** and the specified adjuvant to water in the sprayer tank. Include a control group with **methiozolin** alone and an untreated control.
- Application: Apply the treatments uniformly to the designated plots using the calibrated sprayer. Ensure consistent application volume across all plots.
- Post-Application Irrigation: If the protocol aims to maximize root uptake, apply a specified amount of irrigation (e.g., 0.25 inches) to the plots shortly after the herbicide application to wash the product into the root zone.[\[4\]](#)
- Data Collection:
 - Weed Control: Visually assess the percentage of annual bluegrass control at regular intervals (e.g., 2, 4, 6, 8, and 10 weeks after treatment) on a scale of 0% (no control) to

100% (complete control).

- Turfgrass Injury: Visually rate turfgrass injury (phytotoxicity) on a scale of 0% (no injury) to 100% (complete turf death). Note symptoms such as discoloration, stunting, or thinning.
- Turfgrass Quality: Assess overall turfgrass quality on a scale of 1 to 9, where 1 is dead turf, 9 is excellent turf, and 6 is considered minimally acceptable.
- Data Analysis: Analyze the collected data using appropriate statistical methods (e.g., ANOVA, means separation tests) to determine the significance of treatment effects.

Visualizations

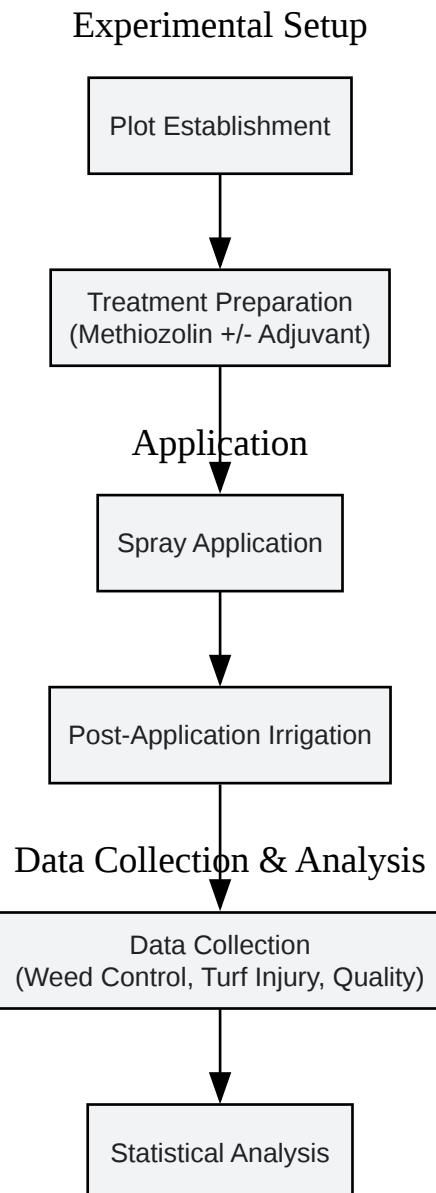
Methiozolin's Proposed Mechanism of Action



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Caption: Proposed mechanism of action for **methiozolin**.

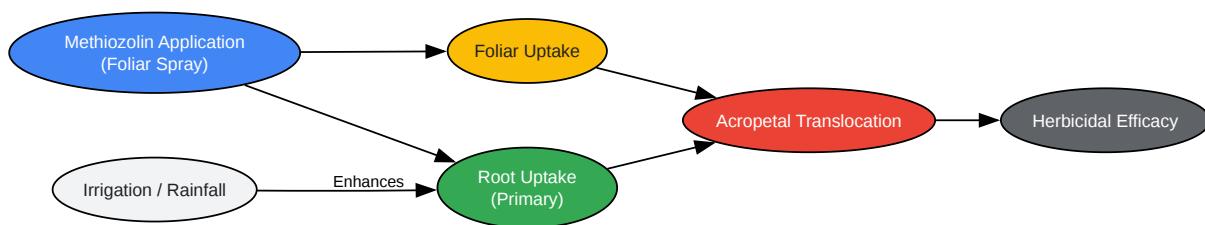
Experimental Workflow for Field Evaluation



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Caption: Workflow for a field trial evaluating **methiozolin** and adjuvants.

Logical Relationship of Methiozolin Uptake and Efficacy



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Caption: Key factors influencing **methiozolin** uptake and efficacy.

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